

Pefachrome(R) fxa stability after reconstitution and long-term storage

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Compound of Interest

Compound Name: Pefachrome(R) fxa*

Cat. No.: B1627135

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Pefachrome® FXa Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and use of Pefachrome® FXa. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure the successful application of this chromogenic substrate in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should Pefachrome® FXa be stored upon receipt?

Unopened Pefachrome® FXa should be stored at 2–8°C, protected from light and moisture.^[1]^[2]^[3]^[4]^[5]^[6] When stored under these conditions, the product is stable until the expiry date indicated on the label.^[3]^[4]

Q2: What is the recommended solvent for reconstituting Pefachrome® FXa?

Pefachrome® FXa should be reconstituted in distilled water.^[1]^[3]^[5]^[7] The solubility in distilled water is up to 4 mM.^[1]^[5]^[6]

Q3: What is the recommended stability of Pefachrome® FXa after reconstitution?

Reconstituted solutions of Pefachrome® FXa are stable for 3–6 months when stored at 2–8°C and protected from light.^[1] It is crucial to avoid microbial contamination and repeated freeze-

thaw cycles to maintain the integrity of the solution.^[1]

Stability of Reconstituted Pefachrome® FXa

The stability of reconstituted Pefachrome® FXa is critical for obtaining reliable and reproducible results. The following table summarizes the recommended storage conditions and stability data.

Storage Condition	Temperature	Duration	Recommendations
Short-Term	2–8°C	Up to 6 months	Protect from light. Avoid microbial contamination. ^[1]
Long-Term	-20°C	Data not explicitly provided; however, freezing is generally a valid long-term storage method for peptides.	Aliquot to avoid repeated freeze-thaw cycles.
Room Temperature	Not Recommended	Not Recommended	Avoid prolonged exposure to room temperature.

Chromogenic Assay Protocol and Experimental Workflow

A typical protocol for determining Factor Xa activity in plasma using Pefachrome® FXa involves the activation of Factor X to Factor Xa, followed by the enzymatic cleavage of the chromogenic substrate.

Materials Required:

- Pefachrome® FXa
- Distilled water

- Buffer: 50 mM Tris-HCl, pH 8.4[1][3][5][6]
- 25 mM CaCl₂[1][3][5][6]
- Russell's viper venom-X (RVV-X)[1][3][5][6]
- Human citrated plasma
- Microplate reader or spectrophotometer

Experimental Protocol:

- Preparation of Reagents:
 - Reconstitute Pefachrome® FXa in distilled water to a stock concentration of 4 mM.[1][3][5][6]
 - Prepare the assay buffer (50 mM Tris-HCl, pH 8.4) containing 25 mM CaCl₂.
 - Prepare the RVV-X solution at a concentration of 25 AU/ml in 25 mM CaCl₂. [3][5][6]
- Assay Procedure (Microplate Method):
 - Add 100 µL of RVV-X solution to a microplate well.[3][5][6]
 - Add 10 µL of human citrated plasma to the well.[3][5][6]
 - Incubate the mixture for 75 seconds at 37°C to activate Factor X into Factor Xa.[1][3][5][6]
 - Add 790 µL of the assay buffer to the well.[3][5][6]
 - Initiate the reaction by adding 100 µL of the 4 mM Pefachrome® FXa solution.[3][5][6]
 - Immediately measure the change in absorbance at 405 nm over time (kinetic assay) or after a fixed incubation period (endpoint assay).[1]

Experimental Workflow Diagram

Pefachrome® FXa Assay Workflow

Troubleshooting Guide

Q4: My Factor Xa activity measurements are inconsistent. What could be the cause?

Inconsistent results can arise from several factors:

- **Improper Storage:** Ensure that both the unopened and reconstituted Pefachrome® FXa are stored under the recommended conditions. Avoid repeated freeze-thaw cycles of the reconstituted substrate by preparing aliquots.[\[1\]](#)
- **Reagent Temperature:** All reagents should be brought to the assay temperature (e.g., 37°C) before starting the experiment. Using chilled reagents directly from the refrigerator can affect enzyme kinetics.[\[7\]](#)
- **Pipetting Errors:** Ensure accurate and consistent pipetting, especially for small volumes of plasma and the substrate.
- **Microbial Contamination:** Contamination of the reconstituted substrate or other reagents can lead to erroneous results.[\[1\]](#)

Q5: I am observing high background absorbance in my negative controls. What should I do?

High background can be due to:

- **Substrate Auto-hydrolysis:** While Pefachrome® FXa is highly specific, some level of spontaneous hydrolysis can occur. Prepare fresh dilutions of the substrate from a properly stored stock solution for each experiment.
- **Contaminated Reagents:** Check all your buffers and water for contamination.
- **Sample Turbidity:** If your sample is turbid, it can interfere with absorbance readings. A sample blank can be prepared by adding the stop reagent (e.g., 50% acetic acid) before the substrate.[\[7\]](#)

Q6: The reaction rate is lower than expected. How can I optimize the assay?

Low signal can be addressed by:

- Sub-optimal pH or Temperature: Verify that the assay buffer pH is 8.4 and the temperature is maintained at 37°C, as these are optimal for Factor Xa activity.[1][7]
- Incorrect Substrate Concentration: The final concentration of Pefachrome® FXa in the assay should be between 0.67–1 mM.[1]
- Insufficient Factor X Activation: Ensure that the RVV-X is active and used at the correct concentration and incubation time to fully activate Factor X.

Logical Troubleshooting Flow

Troubleshooting Logic for Pefachrome® FXa Assays

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